

An In-depth Technical Guide to 2-Amino-5-(methoxymethyl)phenol

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Compound of Interest

Compound Name: 2-Amino-5-(methoxymethyl)phenol

Cat. No.: B8721603

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the discovery, history, synthesis, and known applications of the chemical compound **2-Amino-5-(methoxymethyl)phenol** (CAS No. 824933-84-8). Primarily developed as a component in oxidative hair dye formulations, this document details its chemical properties, provides a thorough experimental protocol for its synthesis, and discusses its significance within the cosmetics industry. While direct applications in drug development have not been documented, the broader pharmacological context of aminophenol derivatives is explored to offer insights into potential areas of future research. All quantitative data is presented in structured tables, and key processes are visualized using diagrams.

Introduction and Historical Context

The discovery and development of **2-Amino-5-(methoxymethyl)phenol** are intrinsically linked to the advancements in the cosmetics industry, specifically in the field of oxidative hair coloring. The history of this compound is not one of serendipitous discovery in a purely academic sense, but rather a targeted invention to address specific needs in hair dye technology.

Innovators in the early 2000s sought to develop new oxidative dye precursors that could offer improved performance characteristics over existing options. The use of 2-aminophenol and its derivatives for achieving yellow tones in hair was well-established. However, many of these

compounds exhibited drawbacks such as poor stability to light, inadequate wash fastness, and in some cases, unfavorable toxicological profiles.

The key innovation leading to the development of **2-Amino-5-(methoxymethyl)phenol** was the strategic placement of an oxymethyl group at the 5-position of the 2-aminophenol core structure. Researchers hypothesized that the introduction of this hydrophilic side chain could enhance the dye's properties. This structural modification was intended to provide vibrant and stable coloration while potentially improving the toxicological profile of the molecule. This targeted design approach culminated in the filing of patents that describe the synthesis and application of **2-Amino-5-(methoxymethyl)phenol** and related compounds as novel hair dye components.

Chemical and Physical Properties

While extensive, publicly available analytical data for **2-Amino-5-(methoxymethyl)phenol** is limited, the following table summarizes its key chemical properties based on available information.

Property	Value
CAS Number	824933-84-8
Molecular Formula	C ₈ H ₁₁ NO ₂
Molecular Weight	153.18 g/mol
IUPAC Name	2-amino-5-(methoxymethyl)phenol
Canonical SMILES	<chem>COCC1=CC=C(N)C(O)=C1</chem>
InChI Key	LLTSUUFRJSYQLR-UHFFFAOYSA-N

Note: Experimental data such as melting point, boiling point, and detailed spectral information (NMR, IR) are not readily available in public scientific literature and would require experimental determination.

Synthesis of 2-Amino-5-(methoxymethyl)phenol

The synthesis of **2-Amino-5-(methoxymethyl)phenol** can be achieved through a multi-step process, as detailed in the patent literature. The general strategy involves the reduction of a nitrophenol precursor.

General Synthetic Pathway

The synthesis of 2-amino-5-(substituted oxymethyl)-phenols typically starts from a di-substituted benzene derivative. A common route begins with a 5-substituted 2-nitrophenol, which is then reduced to the corresponding 2-aminophenol.

The following diagram illustrates a general workflow for the synthesis.



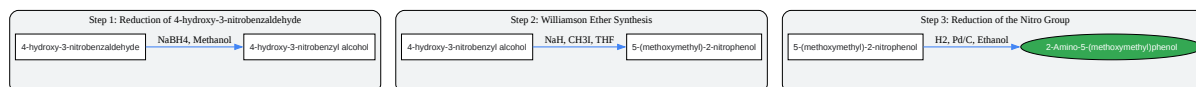
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Caption: General workflow for the synthesis of **2-Amino-5-(methoxymethyl)phenol**.

Detailed Experimental Protocol

The following is a detailed experimental protocol for the synthesis of **2-Amino-5-(methoxymethyl)phenol**, adapted from patent literature.

Reaction Scheme:



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Caption: Reaction scheme for the synthesis of **2-Amino-5-(methoxymethyl)phenol**.

Step 1: Synthesis of 4-hydroxy-3-nitrobenzyl alcohol

- To a solution of 4-hydroxy-3-nitrobenzaldehyde in methanol, add sodium borohydride (NaBH_4) portion-wise at 0 °C.
- Stir the reaction mixture at room temperature until the starting material is consumed (monitor by TLC).
- Quench the reaction by the addition of water and acidify with dilute HCl.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield 4-hydroxy-3-nitrobenzyl alcohol.

Step 2: Synthesis of 5-(methoxymethyl)-2-nitrophenol

- To a suspension of sodium hydride (NaH) in anhydrous tetrahydrofuran (THF), add a solution of 4-hydroxy-3-nitrobenzyl alcohol in THF dropwise at 0 °C.
- Stir the mixture at room temperature for a specified time to ensure the formation of the alkoxide.
- Cool the reaction mixture to 0 °C and add methyl iodide (CH_3I) dropwise.
- Allow the reaction to warm to room temperature and stir until completion (monitor by TLC).
- Quench the reaction with saturated ammonium chloride solution.
- Extract the product with an organic solvent, wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to obtain 5-(methoxymethyl)-2-nitrophenol.

Step 3: Synthesis of **2-Amino-5-(methoxymethyl)phenol**

- Dissolve 5-(methoxymethyl)-2-nitrophenol in ethanol.

- Add a catalytic amount of palladium on carbon (10% Pd/C).
- Subject the mixture to hydrogenation (H_2) using a balloon or a Parr hydrogenator until the reaction is complete (monitor by TLC).
- Filter the reaction mixture through a pad of Celite to remove the catalyst.
- Concentrate the filtrate under reduced pressure to yield **2-Amino-5-(methoxymethyl)phenol**.

Applications

The primary and well-documented application of **2-Amino-5-(methoxymethyl)phenol** is as a coupler in oxidative hair dye formulations. In this context, it reacts with a primary intermediate (developer) in the presence of an oxidizing agent to form a stable and vibrant color within the hair shaft. The methoxymethyl group at the 5-position is reported to contribute to the desirable properties of the resulting dye, including color intensity and fastness.

Potential in Drug Development and Signaling Pathways

Currently, there is no published research directly implicating **2-Amino-5-(methoxymethyl)phenol** in any drug development program or specific signaling pathway. However, the broader class of aminophenol derivatives has been investigated for various pharmacological activities.

General Biological Activities of Aminophenol Derivatives

Derivatives of aminophenol have been explored for a range of biological activities, including:

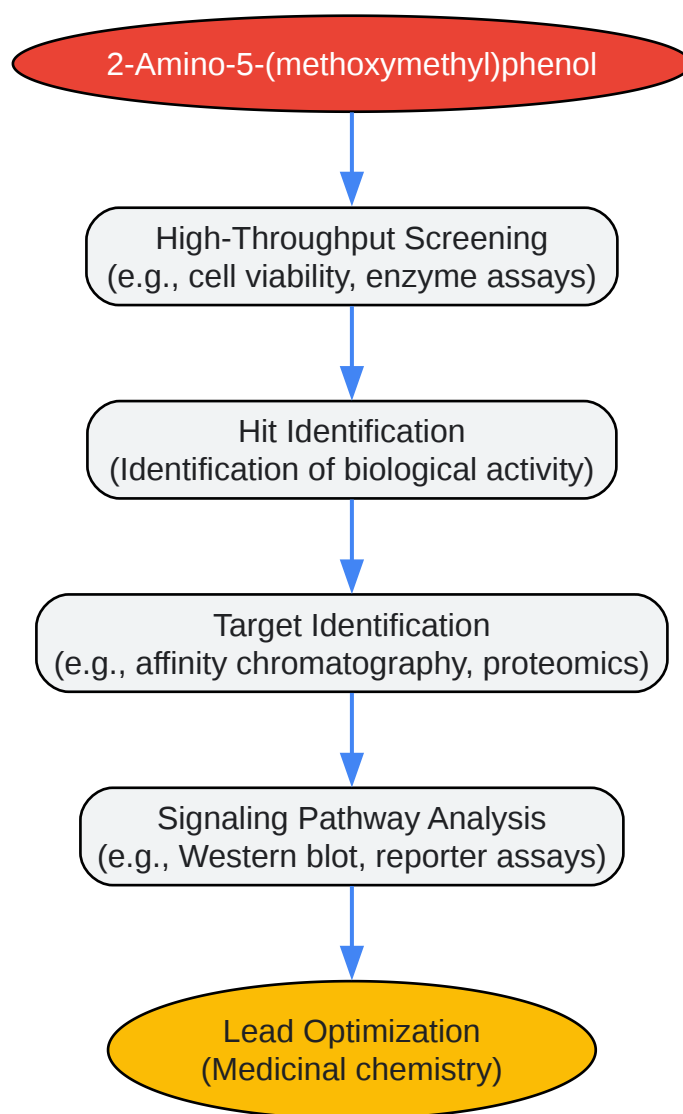
- **Analgesic and Antipyretic Properties:** The most famous example is paracetamol (acetaminophen), a p-aminophenol derivative.
- **Anti-inflammatory Activity:** Some aminophenol derivatives have been investigated for their potential to inhibit inflammatory pathways.

- Anticancer and Antimicrobial Activity: Certain substituted aminophenols have shown promise in preclinical studies for these applications.

Hypothetical Signaling Pathway Interactions

Given the lack of direct evidence for **2-Amino-5-(methoxymethyl)phenol**, any discussion of its interaction with signaling pathways is speculative. However, based on the activities of related compounds, one could hypothesize potential areas of investigation. For instance, the antioxidant properties of phenols could suggest a role in modulating oxidative stress pathways. The structural similarity to some signaling molecules might also warrant investigation into its effects on kinase or other enzyme activities.

The following diagram illustrates a hypothetical workflow for investigating the biological activity of a novel compound like **2-Amino-5-(methoxymethyl)phenol**.



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Caption: A hypothetical workflow for the biological investigation of **2-Amino-5-(methoxymethyl)phenol**.

Conclusion

2-Amino-5-(methoxymethyl)phenol is a specialty chemical with a clear and documented history within the cosmetics industry. Its rational design as an improved hair dye component highlights a targeted approach to chemical innovation. While its primary application remains in this field, the broader pharmacological potential of the aminophenol scaffold suggests that **2-Amino-5-(methoxymethyl)phenol** and its derivatives could be of interest for future research in medicinal chemistry. Further investigation is required to elucidate any potential biological

activities and to expand its application beyond the realm of cosmetics. This guide provides a foundational understanding of the compound for researchers who may wish to explore these future possibilities.

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